

The Synthesis and Utility of Cyanoethyl Acetate: A Technical Guide

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Compound of Interest

Compound Name: *Cyano-ethyl-acetate*

Cat. No.: *B8321563*

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An In-depth Whitepaper for Researchers, Scientists, and Drug Development Professionals

Introduction

Cyanoethyl acetate, a versatile bifunctional molecule, has carved a significant niche in the landscape of organic synthesis. Its unique structure, incorporating both a nitrile and an ester functional group, coupled with an active methylene group, renders it a valuable precursor for a diverse array of heterocyclic compounds, many of which form the core of important pharmaceutical agents. This technical guide delves into the discovery and history of cyanoethyl acetate, provides detailed experimental protocols for its synthesis, presents its key physicochemical properties in a structured format, and illustrates its synthetic utility through reaction pathways and workflows.

Discovery and Historical Context

While pinpointing the exact first synthesis of cyanoethyl acetate from available records is challenging, its emergence is intrinsically linked to the development of fundamental reactions in organic chemistry during the 19th century. The two primary routes to its synthesis, the Kolbe nitrile synthesis and the Fischer-Speier esterification, were established during this era, laying the groundwork for the preparation of cyanoethyl acetate and other related compounds.

The Kolbe nitrile synthesis, developed by Hermann Kolbe, provides a method for preparing nitriles by reacting alkyl halides with cyanide salts.[1][2] This reaction can be applied to the synthesis of cyanoethyl acetate by using ethyl chloroacetate and sodium cyanide.[3] Concurrently, the Fischer-Speier esterification, first described by Emil Fischer and Arthur Speier in 1895, established an efficient method for converting carboxylic acids to esters in the presence of an acid catalyst.[4][5] This reaction is central to the synthesis of cyanoethyl acetate from cyanoacetic acid and ethanol.[3]

The historical development of these synthetic methods paved the way for the availability and subsequent exploration of cyanoethyl acetate as a key building block in organic chemistry.

Physicochemical and Spectroscopic Data

A comprehensive understanding of the physical and chemical properties of cyanoethyl acetate is essential for its effective use in research and development. The following table summarizes key quantitative data for this compound.

Property	Value	Reference(s)
Molecular Formula	C ₅ H ₇ NO ₂	[3][6]
Molecular Weight	113.11 g/mol	[6][7]
Appearance	Colorless to pale yellow liquid	[6][7]
Odor	Pleasant, slight odor	[3][7]
Boiling Point	208-210 °C	[5][6]
Melting Point	-22 °C	[5][6]
Density	1.063 g/mL at 25 °C	[6][7]
Refractive Index (n ²⁰ /D)	1.4180	[5]
Solubility in Water	~20 g/L	[6]
¹ H NMR (CDCl ₃)	δ 4.25 (q, 2H), 3.45 (s, 2H), 1.30 (t, 3H) ppm	[8]
¹³ C NMR (CDCl ₃)	δ 163.0, 113.8, 62.9, 25.0, 14.0 ppm	[9]
IR (neat)	2985, 2260 (C≡N), 1745 (C=O), 1250, 1025 cm ⁻¹	[8][10]

Key Synthesis Protocols

The following sections provide detailed experimental procedures for the two primary methods of synthesizing cyanoethyl acetate.

Fischer Esterification of Cyanoacetic Acid

This method involves the acid-catalyzed esterification of cyanoacetic acid with ethanol. It is a widely used and efficient laboratory-scale synthesis.

Experimental Protocol:

- **Reaction Setup:** A mixture of cyanoacetic acid (1.0 mol), absolute ethanol (3.0 mol), and a catalytic amount of concentrated sulfuric acid (0.1 mol) is placed in a round-bottom flask

equipped with a reflux condenser and a Dean-Stark apparatus to remove the water formed during the reaction.

- **Reaction Execution:** The mixture is heated to reflux. The reaction progress can be monitored by observing the amount of water collected in the Dean-Stark trap.
- **Work-up:** After the theoretical amount of water has been collected, the reaction mixture is cooled to room temperature. The excess ethanol is removed under reduced pressure.
- **Purification:** The residue is dissolved in diethyl ether and washed sequentially with saturated sodium bicarbonate solution and brine. The organic layer is dried over anhydrous magnesium sulfate, filtered, and the solvent is evaporated to yield crude cyanoethyl acetate.
- **Final Purification:** The crude product is purified by vacuum distillation to obtain pure cyanoethyl acetate.

Kolbe Nitrile Synthesis from Ethyl Chloroacetate

This protocol, adapted from Organic Syntheses, describes the preparation of cyanoethyl acetate from ethyl chloroacetate and sodium cyanide.^[4]

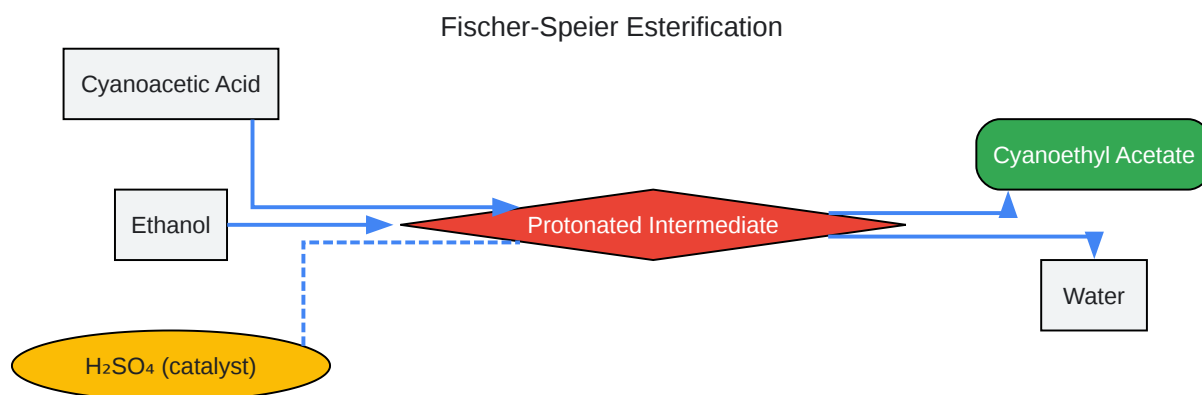
Experimental Protocol:

- **Preparation of Sodium Cyanoacetate Solution:** In a 5-L round-bottomed flask, 500 g (5.3 moles) of chloroacetic acid is dissolved in 700 mL of water. The solution is warmed to 50°C and neutralized with approximately 290 g (2.7 moles) of anhydrous sodium carbonate. In a separate beaker, 294 g (5.8 moles) of 97% sodium cyanide is dissolved in 750 mL of water warmed to 55°C.
- **Reaction Execution:** The sodium chloroacetate solution is cooled to room temperature, and the sodium cyanide solution is added with rapid mixing and cooling under a water tap. The temperature of the reaction mixture should be maintained at or below 25°C. The mixture is then allowed to stand for at least 12 hours.
- **Isolation of Cyanoacetic Acid:** The solution is filtered, and the cyanoacetic acid is liberated by adding 600 mL (a slight excess) of commercial hydrochloric acid with thorough stirring in a fume hood.

- **Esterification:** The solution is evaporated under reduced pressure at 60–70°C. To the residue, 600 mL of absolute alcohol and 10 mL of concentrated sulfuric acid are added. The mixture is heated under a reflux condenser for three hours.
- **Purification:** The excess alcohol and some of the water are removed by distillation under reduced pressure. The residue is again heated for two hours with 300 mL of absolute alcohol and an additional 4 mL of concentrated sulfuric acid. The combined products are distilled under reduced pressure, collecting the fraction at 97–98°C/16 mm Hg. This yields 474–492 g (77–80%) of cyanoethyl acetate.[4]

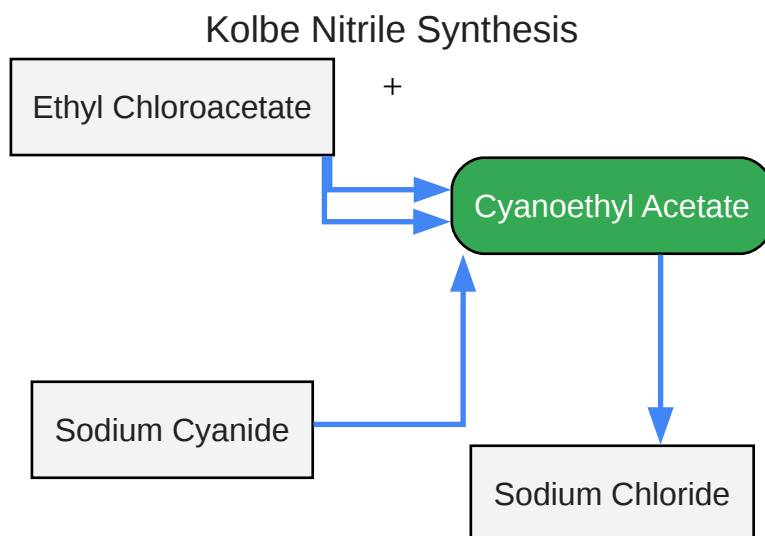
Synthesis Pathways and Experimental Workflow

The following diagrams, generated using the DOT language, illustrate the key synthesis pathways and a general experimental workflow for the preparation of cyanoethyl acetate.



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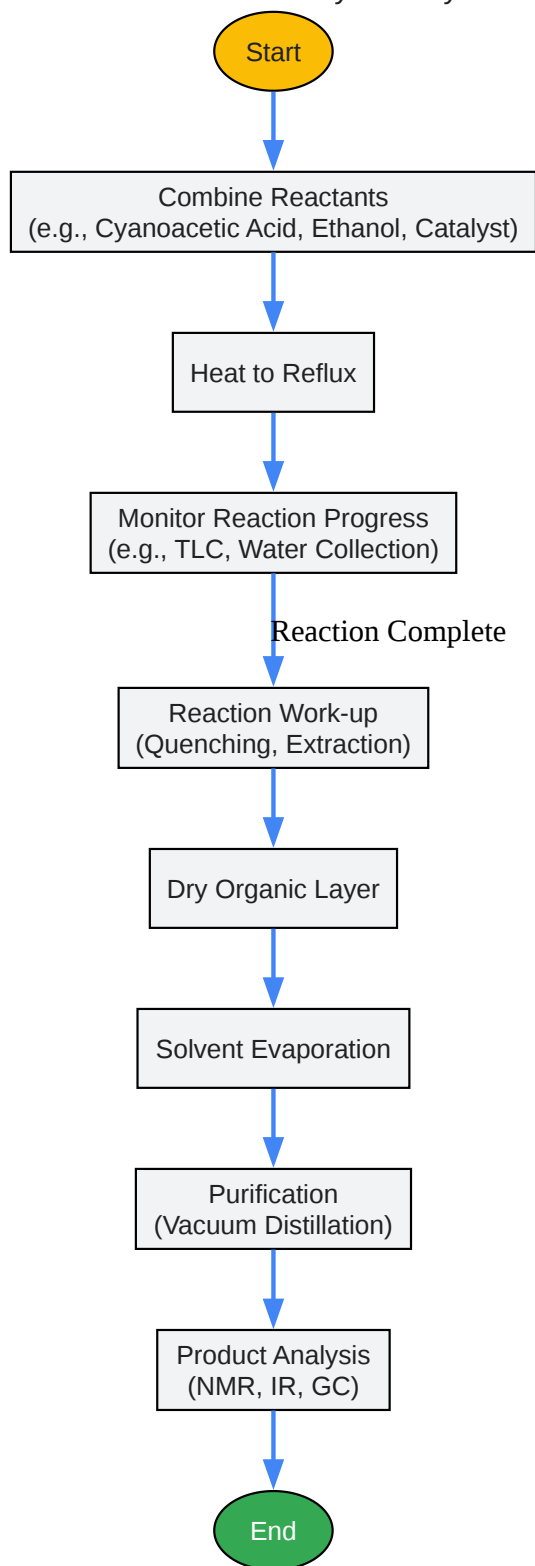
Fischer-Speier Esterification Pathway



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Kolbe Nitrile Synthesis Pathway

General Experimental Workflow for Cyanoethyl Acetate Synthesis

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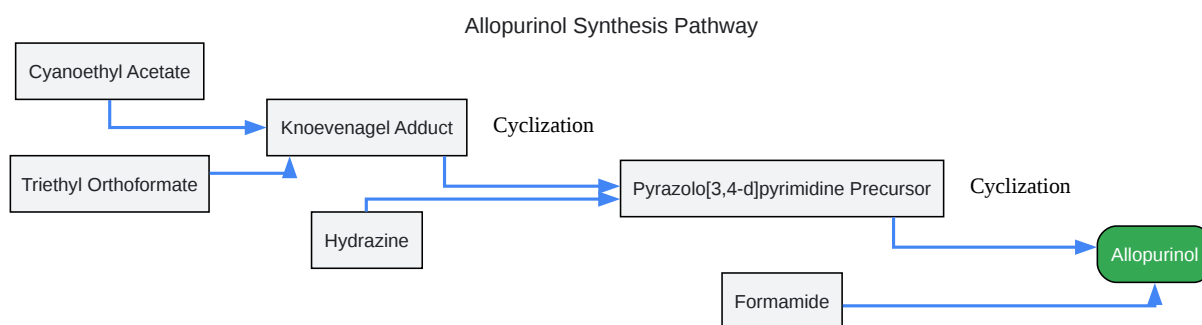
General Experimental Workflow

Applications in Drug Development

Cyanoethyl acetate is a crucial starting material for the synthesis of a wide range of heterocyclic compounds that are of significant interest in drug development. Its reactive nature allows for its incorporation into complex molecular scaffolds.

Synthesis of Allopurinol

Allopurinol, a drug used to treat gout and high uric acid levels, can be synthesized from cyanoethyl acetate.^[3] The synthesis involves a Knoevenagel condensation with triethyl orthoformate, followed by cyclization with hydrazine and subsequent reaction with formamide.

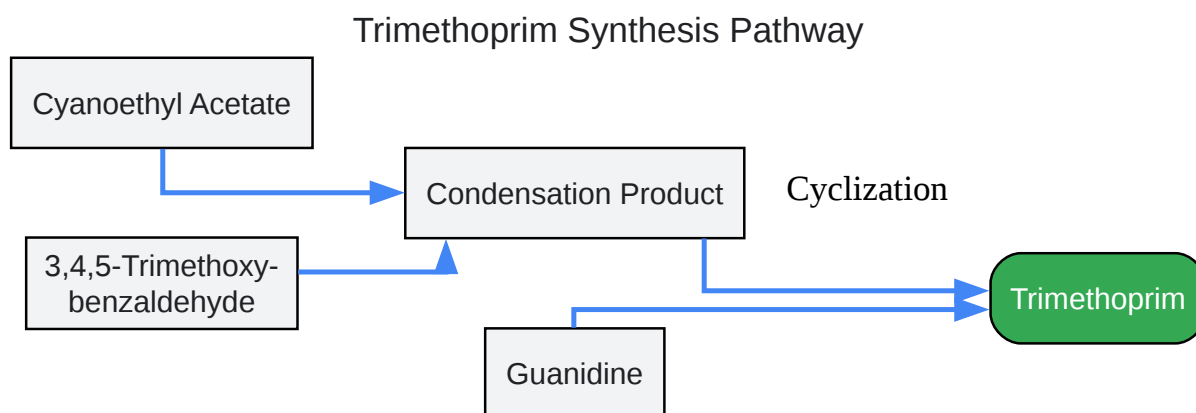


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Allopurinol Synthesis from Cyanoethyl Acetate

Synthesis of Trimethoprim

Trimethoprim, an antibiotic that inhibits dihydrofolate reductase, is another important pharmaceutical synthesized using cyanoethyl acetate.^[3] The synthesis typically involves the reaction of cyanoethyl acetate with 3,4,5-trimethoxybenzaldehyde.



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Trimethoprim Synthesis from Cyanoethyl Acetate

Conclusion

Cyanoethyl acetate remains a cornerstone in the field of organic synthesis, with a rich history rooted in the foundational principles of organic chemistry. Its accessibility through well-established synthetic protocols and its versatile reactivity make it an indispensable tool for researchers and professionals in drug development and fine chemical synthesis. The detailed information and protocols provided in this guide aim to facilitate its effective and safe utilization in the laboratory and beyond, fostering further innovation in the chemical sciences.

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